

An In-depth Technical Guide to 5-Isocyanatoindan: Structure, Properties, and Synthetic Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *5-isocyanato-2,3-dihydro-1H-indene*

Cat. No.: *B043990*

[Get Quote](#)

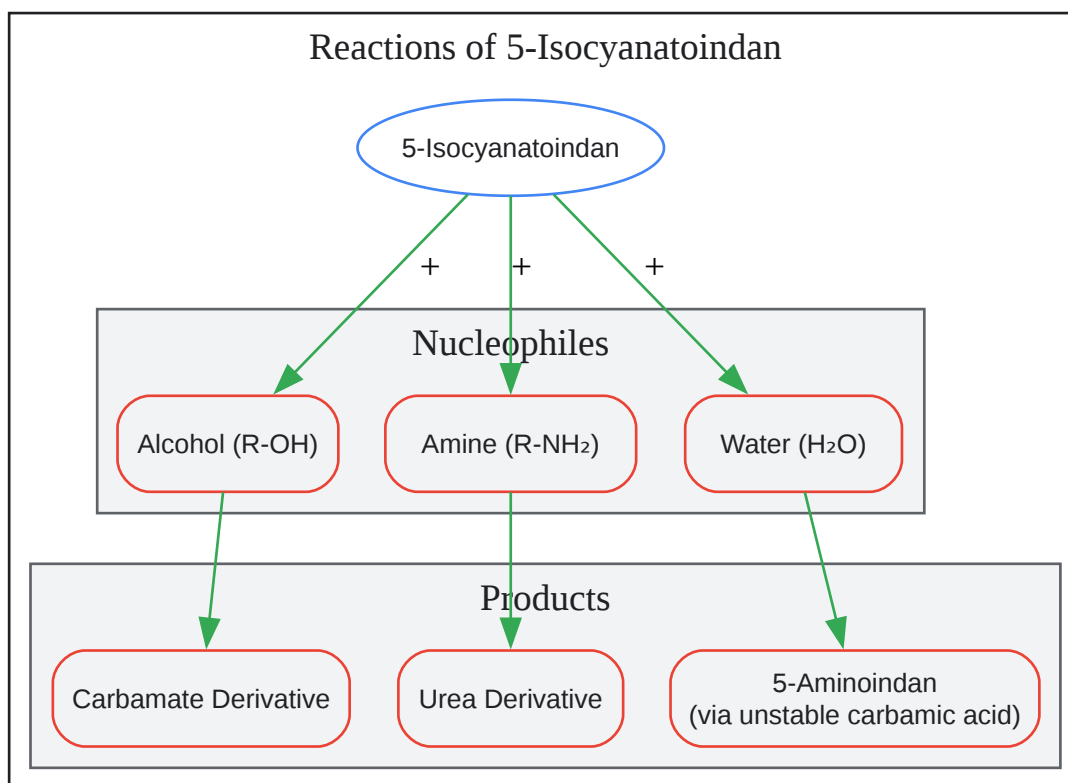
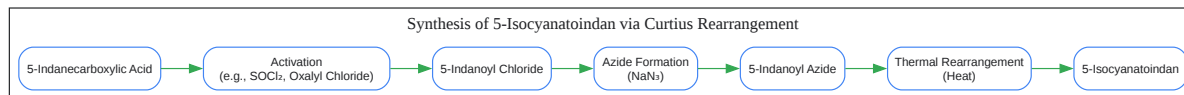
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 5-isocyanatoindan, a bifunctional molecule incorporating a reactive isocyanate group on an indan scaffold. While specific experimental data for this compound is limited in publicly available literature, this document extrapolates its properties and reactivity based on the well-established chemistry of aryl isocyanates. It is intended to serve as a valuable resource for researchers interested in utilizing this and similar compounds in organic synthesis and drug discovery.

Molecular Structure and Properties

5-Isocyanatoindan, also known as **5-isocyanato-2,3-dihydro-1H-indene**, possesses the chemical formula $C_{10}H_9NO$. The structure consists of an indan core, a fused bicyclic system of benzene and cyclopentane, with an isocyanate ($-N=C=O$) group substituted at the 5-position of the aromatic ring.

Molecular Structure:



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Isocyanatoindan: Structure, Properties, and Synthetic Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043990#5-isocyanatoindan-structure-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com